

Pharmacological Potential of 5,7-Diacetoxy-8-methoxyflavone: A Technical Guide

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Compound of Interest

Compound Name: 5,7-Diacetoxy-8-methoxyflavone

Cat. No.: B562665

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To the Researcher: Information regarding the specific pharmacological activities of **5,7-Diacetoxy-8-methoxyflavone** is currently limited in publicly available scientific literature. It is identified as a natural product, potentially derived from plants of the *Scutellaria* genus, and is recognized as an inhibitor of cAMP phosphodiesterase. However, detailed quantitative data on its bioactivity and comprehensive experimental protocols are not extensively documented.

This guide will therefore focus on the pharmacological potential of its parent compound, wogonin (5,7-dihydroxy-8-methoxyflavone). Wogonin is a well-researched flavonoid with a broad spectrum of biological activities, and its study provides a strong foundational understanding of the potential therapeutic applications of its derivatives, including **5,7-Diacetoxy-8-methoxyflavone**. It is plausible that the diacetylated form may act as a prodrug to wogonin, potentially influencing its pharmacokinetic profile.

Overview of Wogonin's Pharmacological Activities

Wogonin, a flavonoid extracted from the root of *Scutellaria baicalensis*, has demonstrated significant potential in preclinical studies across several therapeutic areas. Its primary pharmacological activities include anticancer, anti-inflammatory, and neuroprotective effects.^[1]^[2] These effects are attributed to its ability to modulate multiple cellular signaling pathways.

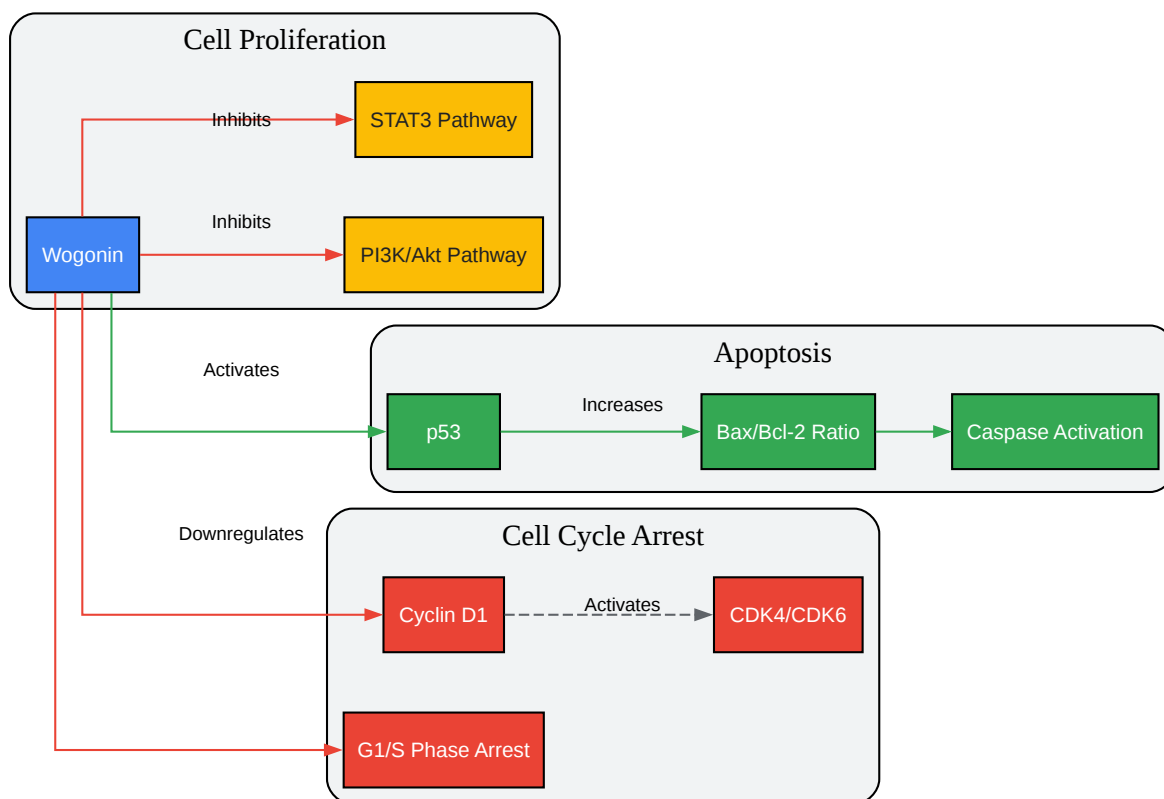
Anticancer Potential of Wogonin

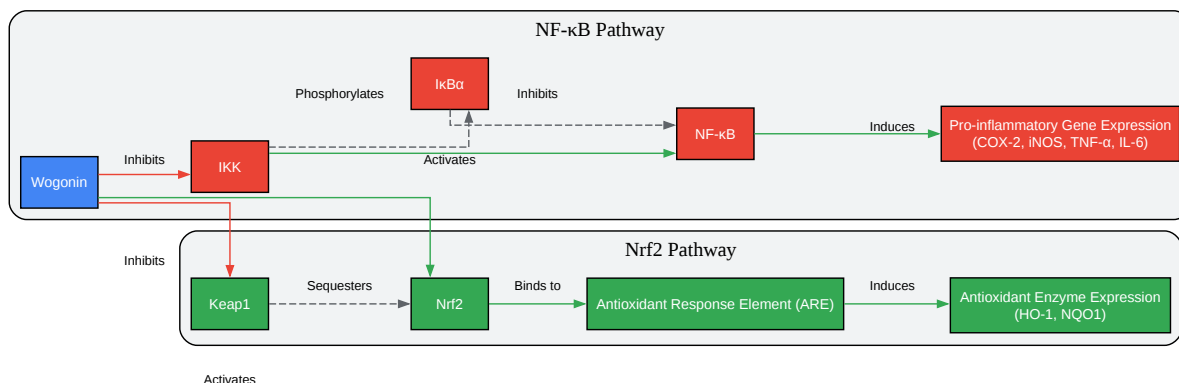
Wogonin exhibits potent anticancer activity against a wide range of human cancers, including but not limited to, gastric, breast, and lung cancer, as well as glioblastoma.^[3]^[4] Its

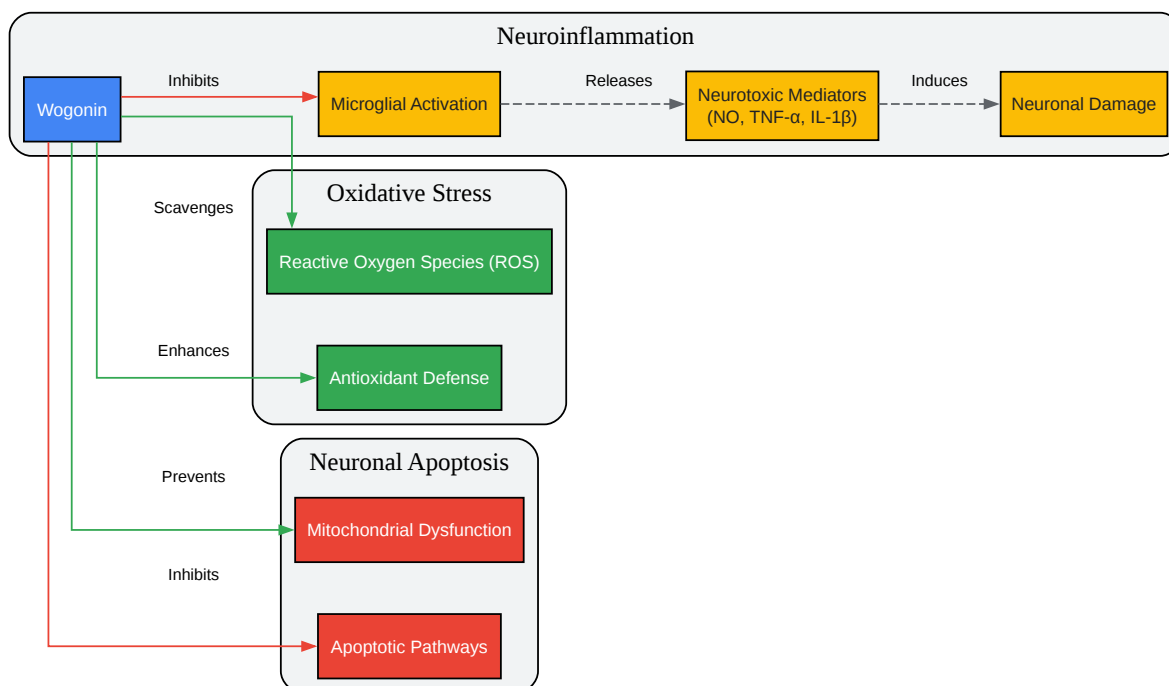
mechanisms of action are multifaceted, targeting key processes in cancer progression such as cell proliferation, apoptosis, and metastasis.^{[3][5]}

Signaling Pathways in Anticancer Activity

Wogonin's anticancer effects are mediated through the modulation of several critical signaling pathways. These include the induction of apoptosis through p53-dependent and independent mechanisms, regulation of the PI3K/Akt and STAT3 pathways, and inhibition of cell cycle progression.^{[1][3][6]}







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